

Unable to Retrieve Experimental Data for F594-1001

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F594-1001

Cat. No.: B12364929

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Initial searches for publicly available experimental data, publications, and mechanistic information on a compound or product designated "**F594-1001**" did not yield any relevant results in the context of drug development, life sciences, or clinical trials. The search results primarily pointed to "ASTM F594," which is a standard specification for stainless steel nuts and is unrelated to pharmaceutical or biological research.^[1]

One tangentially related result mentioned antibody candidates from Five Prime Therapeutics, specifically FPA-008 and FPA-144, from a press release dated in 2013.^[2] However, there is no discernible link between these compounds and the identifier "**F594-1001**."

Without any available data on **F594-1001**, it is not possible to provide a comparison with other alternatives, detail its experimental protocols, or illustrate its signaling pathways as requested.

To proceed, please verify the identifier "**F594-1001**" and provide a corrected or alternative name for the compound of interest. Once a valid product or compound is identified, a comprehensive comparison guide can be developed.

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References

- 1. ASTM F594 Specification - Boltport Fasteners [boltport.com]
- 2. | BioWorld [bioworld.com]
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